

# (2R)-2-Heptyloxirane CAS number and molecular structure

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Compound of Interest

Compound Name: (2R)-2-Heptyloxirane

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# Technical Guide: (2R)-2-Heptyloxirane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **(2R)-2-Heptyloxirane**, a chiral epoxide of interest in synthetic organic chemistry and drug development. This document details its chemical identity, physical properties, and a detailed protocol for its enantioselective synthesis.

# **Chemical Identity and Molecular Structure**

**(2R)-2-Heptyloxirane** is the (R)-enantiomer of 2-heptyloxirane, also known as 1,2-epoxynonane. It is a chiral epoxide featuring a heptyl chain attached to one carbon of the oxirane ring.

• IUPAC Name: (2R)-2-Heptyloxirane

CAS Number: 130466-96-5[1]

Molecular Formula: C9H18O

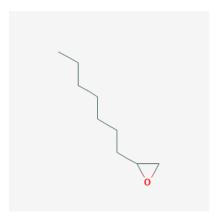
Molecular Weight: 142.24 g/mol [1]

Canonical SMILES: CCCCCC[C@H]1CO1



- InChI: InChI=1S/C9H18O/c1-2-3-4-5-6-7-9-8-10-9/h9H,2-8H2,1H3/t9-/m1/s1
- Racemic Mixture CAS Number: 28114-20-7 (for 2-Heptyloxirane)[2][3][4]

#### Molecular Structure:



# **Physicochemical Properties**

Quantitative data for the specific (2R)-enantiomer is not widely available. The following table summarizes the known properties of the racemic mixture, 2-heptyloxirane.

Property	Value	Source
Molecular Weight	142.24 g/mol	[1][3][5]
Boiling Point	75 °C @ 13 Torr	[2]
Density	0.8374 g/cm³ @ 22 °C	[2]
Melting Point	N/A	[2][5]
Refractive Index	N/A	[2][5]

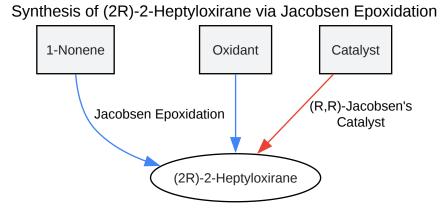
# Enantioselective Synthesis: Jacobsen-Katsuki Epoxidation

The enantioselective synthesis of **(2R)-2-Heptyloxirane** can be effectively achieved via the Jacobsen-Katsuki epoxidation of the corresponding alkene, 1-nonene. This method utilizes a chiral manganese-salen complex as a catalyst to direct the stereochemistry of the epoxidation, yielding the desired (R)-enantiomer with high enantiomeric excess.



### **Synthesis Pathway**

The overall transformation involves the oxidation of 1-nonene in the presence of a chiral catalyst and an oxidant.



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Caption: Synthesis of (2R)-2-Heptyloxirane from 1-Nonene.

### **Experimental Protocol**

This protocol is adapted from the general procedure for Jacobsen-Katsuki epoxidation.

#### Materials:

- 1-Nonene
- (R,R)-(-)-N,N'-Bis(3,5-di-tert-butylsalicylidene)-1,2-cyclohexanediaminomanganese(III) chloride [(R,R)-Jacobsen's catalyst]
- Sodium hypochlorite (NaOCI, commercial bleach)
- Sodium phosphate, dibasic (Na<sub>2</sub>HPO<sub>4</sub>)
- Sodium hydroxide (NaOH)



- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Hexane
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography

#### Procedure:

- Preparation of Buffered Bleach Solution: Prepare a 0.05 M solution of Na<sub>2</sub>HPO<sub>4</sub>. To 5 mL of this solution, add 12.5 mL of commercial household bleach. Adjust the pH of the resulting solution to approximately 11.3 by the dropwise addition of 1 M NaOH.
- Reaction Setup: In a 50 mL Erlenmeyer flask equipped with a magnetic stir bar, dissolve 1-nonene (0.5 g) and (R,R)-Jacobsen's catalyst (10 mol %) in 5 mL of dichloromethane.
- Epoxidation Reaction: To the stirred solution of the alkene and catalyst, add the buffered bleach solution. Cap the flask and stir the biphasic mixture vigorously at room temperature.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC). To obtain a sample, stop the stirring, allow the layers to separate, and withdraw a small aliquot from the lower organic layer. A suitable eluent for TLC is a mixture of 30-40% dichloromethane in hexane.
- Workup: Once the starting material is consumed (typically within 2 hours), transfer the reaction mixture to a separatory funnel. Separate the organic layer, wash it twice with saturated NaCl solution, and dry it over anhydrous Na<sub>2</sub>SO<sub>4</sub>.
- Purification: Filter the solution to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. The crude product can be purified by flash column chromatography on silica gel. Elute first with hexanes to remove any unreacted alkene, followed by a mixture of 40:60 dichloromethane:hexanes to elute the (2R)-2-Heptyloxirane.



# **Logical Workflow for Synthesis and Analysis**

The following diagram illustrates the logical workflow from starting materials to the final, purified product and its subsequent analysis.

## Experimental Workflow for (2R)-2-Heptyloxirane Preparation 1-Nonene **Buffered Bleach** (R,R)-Jacobsen's Catalyst (NaOCI, pH 11.3) Dichloromethane Reaction Vigorous Stirring (Room Temperature) Purification Phase Separation Washing Drying Flash Column Chromatography Analysis Chiral GC/HPLC NMR, IR, Mass Spec (Enantiomeric Excess)

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Caption: Workflow from Synthesis to Analysis.



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#### References

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